2-Cyano-5-methylpyrrole: Synthetic Evolution and Bioactive Applications

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Compound of Interest

Compound Name:	*5-Methyl-1H-pyrrole-2-carbonitrile*
CAS No.:	*26173-92-2*
Cat. No.:	*B1584651*

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Executive Summary & Chemical Identity

2-Cyano-5-methylpyrrole is a bifunctional pyrrole derivative characterized by an electron-withdrawing nitrile group at the C2 position and an electron-donating methyl group at the C5 position. This "push-pull" electronic structure creates a unique dipole that influences its reactivity, acidity, and binding affinity in biological systems.

Property	Data
IUPAC Name	5-Methyl-1H-pyrrole-2-carbonitrile
CAS Registry	26173-92-2
Molecular Formula	$C_6H_6N_2$
Molecular Weight	106.13 g/mol
Appearance	White to pale yellow crystalline solid
Key Functionality	Tyrosinase inhibition, Photochemical model, Intermediate for kinase inhibitors

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Discovery and Historical Context

Unlike natural products isolated in a single "eureka" moment, the history of 2-cyano-5-methylpyrrole is one of synthetic evolution. It emerged from the foundational work of pyrrole chemistry in the early 20th century, specifically through the modification of Knorr-type pyrroles.

The Classical Era: Functionalization of the Pyrrole Ring

In the mid-20th century, chemists sought methods to introduce carbon substituents onto the electron-rich pyrrole ring. The "discovery" of 2-cyano-5-methylpyrrole was a direct consequence of establishing reliable formylation techniques (Vilsmeier-Haack) followed by functional group interconversion.

- Early Synthesis: The molecule was initially accessible via the dehydration of 5-methylpyrrole-2-carbaldehyde oxime. This route remains the industrial standard due to the accessibility of the aldehyde precursor.

- Photochemical Significance: In the 1990s and 2000s, this molecule gained prominence in theoretical physical chemistry. It served as a model system to study conical intersections in photochemical isomerization.[1][2] Researchers used it to understand how cyanopyrroles transpose under UV irradiation (swapping the cyano group from C2 to C3) without ring destruction, a phenomenon critical for understanding DNA base stability under UV light.

The Modern Era: Medicinal Chemistry

The molecule transitioned from a chemical curiosity to a bioactive scaffold when researchers identified the 2-cyanopyrrole moiety as a pharmacophore for metalloenzyme inhibition.

- Tyrosinase Inhibition: The nitrile nitrogen can coordinate with the binuclear copper active site of tyrosinase, the enzyme responsible for melanin synthesis (browning in fruits, pigmentation in skin).

- Kinase Inhibition: Recent patent literature (e.g., US Patents on JAK/STAT pathway inhibitors) utilizes this scaffold to lock the conformation of larger drug molecules, exploiting the rigidity of the pyrrole ring.

Synthetic Pathways and Protocols

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The synthesis of 2-cyano-5-methylpyrrole relies on constructing the nitrile functionality from an aldehyde precursor.

Core Synthesis Workflow (Aldehyde Dehydration)

This protocol is the most robust method for laboratory-scale production.

Reagents:

- Precursor: 5-Methyl-1H-pyrrole-2-carbaldehyde (CAS 1003-29-8)
- Reagent A: Hydroxylamine hydrochloride (

)
- Reagent B: Sodium Acetate (

)
- Dehydrating Agent: Acetic Anhydride (

) or Thionyl Chloride (

)

Step-by-Step Protocol:

- Oxime Formation:
  - Dissolve 5-methyl-1H-pyrrole-2-carbaldehyde (10 mmol) in Ethanol (20 mL).
  - Add

    (12 mmol) and

    (15 mmol).
  - Reflux for 1-2 hours. Monitor via TLC (Silica, 30% EtOAc/Hexane).
  - Result: Formation of the oxime intermediate (

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).

- Dehydration (Cyanation):
  - Cool the reaction mixture to 0°C.
  - Add Acetic Anhydride (5 equiv) dropwise.
  - Heat to reflux for 3 hours. The oxime dehydrates to the nitrile (

).
- Workup:
  - Neutralize with saturated

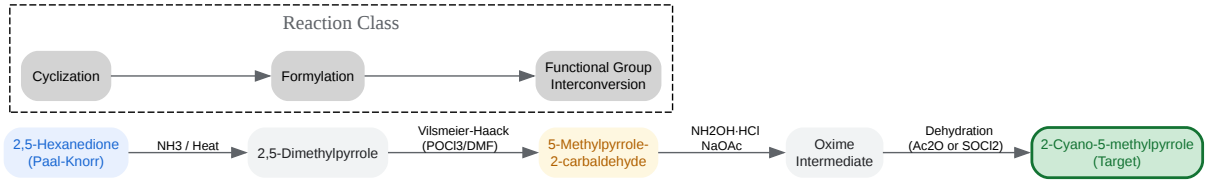
    (Caution: gas evolution).
  - Extract with Dichloromethane (3 x 20 mL).
  - Dry over

    and concentrate in vacuo.
- Purification:
  - Recrystallize from Hexane/EtOAc or perform column chromatography.[3]

Visualization of Synthetic Logic

The following diagram illustrates the pathway from the Knorr Pyrrole synthesis to the final nitrile product.

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Caption: Step-wise synthetic evolution from acyclic precursors to the target nitrile via Vilsmeier-Haack formylation and oxime dehydration.

Biological Mechanism: Tyrosinase Inhibition

The most significant current application of 2-cyano-5-methylpyrrole derivatives is in the inhibition of Tyrosinase, a copper-containing metalloenzyme.

Mechanism of Action

Tyrosinase contains a binuclear copper active site (

and

). The 2-cyanopyrrole moiety acts as a reversible mixed-type inhibitor.

- Copper Chelation: The nitrogen atom of the cyano group (

) possesses a lone pair that can coordinate with the copper ions in the active site, displacing the histidine residues or blocking oxygen binding.

- Hydrophobic Interaction: The 5-methyl group and the pyrrole ring fit into the hydrophobic pocket of the enzyme, stabilizing the inhibitor-enzyme complex.

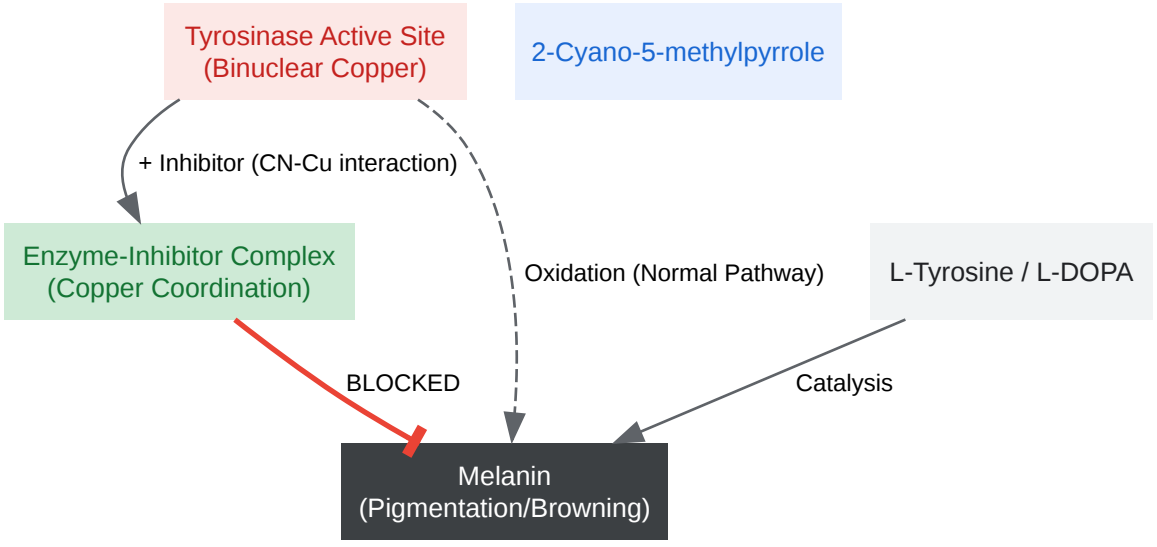
Structure-Activity Relationship (SAR) Data

Recent studies (see Mou et al. and Frontiers in Chemistry reviews) have established the following SAR rules for this scaffold:

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Modification	Effect on Activity ( )	Explanation
C2-Cyano Group	Essential	Conversion to amide or acid drastically reduces potency. The linear geometry of -CN is critical for penetrating the active site.
C5-Methyl Group	Beneficial	Provides hydrophobic bulk. Removal decreases affinity; replacement with phenyl increases affinity but lowers solubility.
N1-Substitution	Variable	N-methylation generally reduces H-bond donor capability but improves membrane permeability.

Biological Pathway Diagram



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Caption: Mechanism of tyrosinase inhibition. The nitrile group coordinates with the copper center, blocking the oxidation of L-Tyrosine to Melanin.

References

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